

In-Depth Technical Guide: 2-Amino-5-bromopyridine

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Compound of Interest

Compound Name: 2-Amino-5-bromopyridine

Cat. No.: B118841

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties, experimental protocols, and synthetic applications of **2-Amino-5-bromopyridine**, a key intermediate in pharmaceutical and agrochemical research.

Core Properties of 2-Amino-5-bromopyridine

2-Amino-5-bromopyridine is a substituted pyridine derivative with the molecular formula $C_5H_5BrN_2$.^[1] It serves as a versatile building block in organic synthesis, particularly in the development of novel therapeutic agents. Its structure, featuring both an amino group and a bromine atom on the pyridine ring, allows for a wide range of chemical modifications, making it a valuable precursor for complex molecules.^[2]

Physicochemical Data

A summary of the key quantitative data for **2-Amino-5-bromopyridine** is presented in the table below for easy reference and comparison.

Property	Value	Source
Melting Point	133-138 °C	[2][3][4]
	135-145 °C	[5]
Molecular Weight	173.01 g/mol	[3][6]
Molecular Formula	C ₅ H ₅ BrN ₂	[1][3]
Appearance	White to off-white, light yellow or tan powder or crystalline powder or chunks.	[3]
Solubility	Soluble in methanol, chloroform, ethyl acetate. Slightly soluble in water.	[7]
CAS Number	1072-97-5	[3]

Experimental Protocol: Melting Point Determination

The melting point of **2-Amino-5-bromopyridine** is a critical parameter for its identification and purity assessment. A standard experimental protocol for its determination using a capillary melting point apparatus is detailed below.

Principle

The melting point of a solid is the temperature at which it transitions from a solid to a liquid phase. For a pure crystalline solid, this transition occurs over a narrow temperature range. Impurities typically depress the melting point and broaden the melting range.

Materials and Apparatus

- **2-Amino-5-bromopyridine** sample
- Melting point capillary tubes (sealed at one end)
- Melting point apparatus
- Mortar and pestle

- Spatula

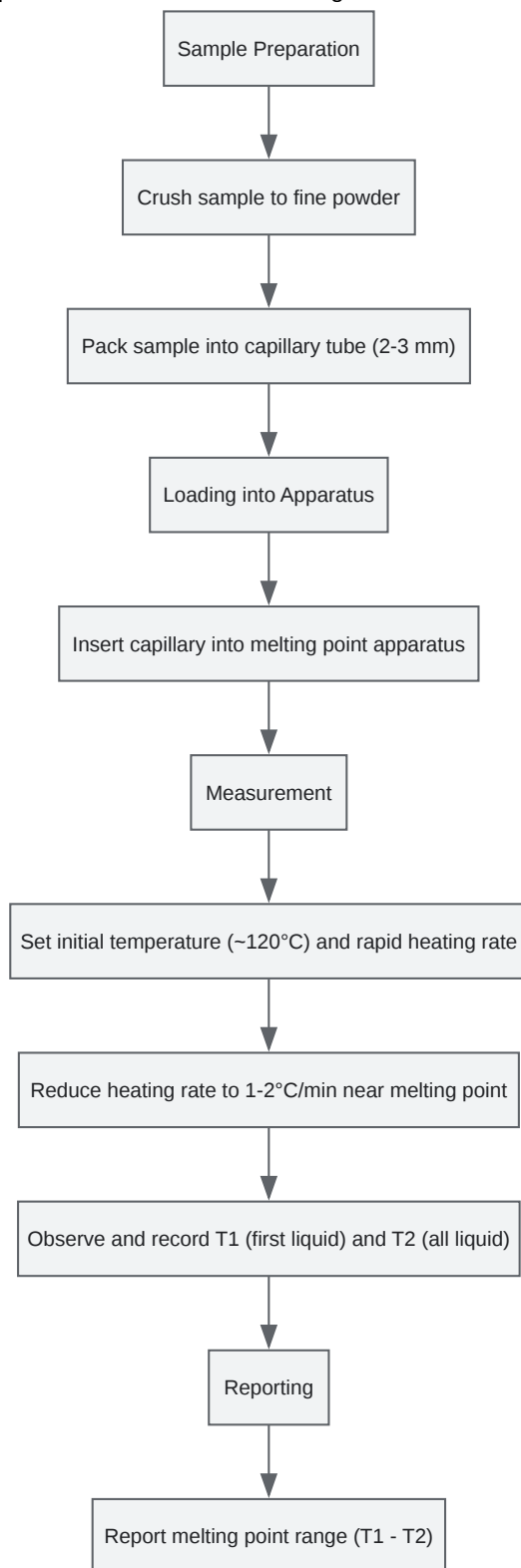
Procedure

- Sample Preparation:
 - Place a small amount of the **2-Amino-5-bromopyridine** sample on a clean, dry surface.
 - If the sample consists of large crystals, gently crush it into a fine powder using a mortar and pestle.
 - Tap the open end of a capillary tube into the powdered sample to introduce a small amount of the solid.
 - Invert the capillary tube and gently tap the sealed end on a hard surface to pack the sample into the bottom of the tube. The packed sample height should be approximately 2-3 mm.
- Loading the Apparatus:
 - Carefully insert the capillary tube containing the sample into the sample holder of the melting point apparatus.
- Melting Point Measurement:
 - Set the starting temperature of the apparatus to approximately 10-15°C below the expected melting point of **2-Amino-5-bromopyridine** (around 120°C).
 - Set the heating rate to a rapid value (e.g., 10-20°C/minute) to quickly approach the melting range.
 - Once the temperature is about 15°C below the expected melting point, reduce the heating rate to 1-2°C/minute to ensure accurate determination.
 - Observe the sample through the magnifying lens.
 - Record the temperature at which the first drop of liquid appears (T₁).

- Continue heating and record the temperature at which the last solid particle melts (T2).
- The melting point range is reported as T1 - T2.
- Post-Measurement:
 - Turn off the apparatus and allow it to cool.
 - Dispose of the used capillary tube in the designated glass waste container.

Experimental Workflow Diagram

Experimental Workflow for Melting Point Determination



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Caption: Workflow for determining the melting point of a solid organic compound.

Role in Drug Development and Signaling Pathways

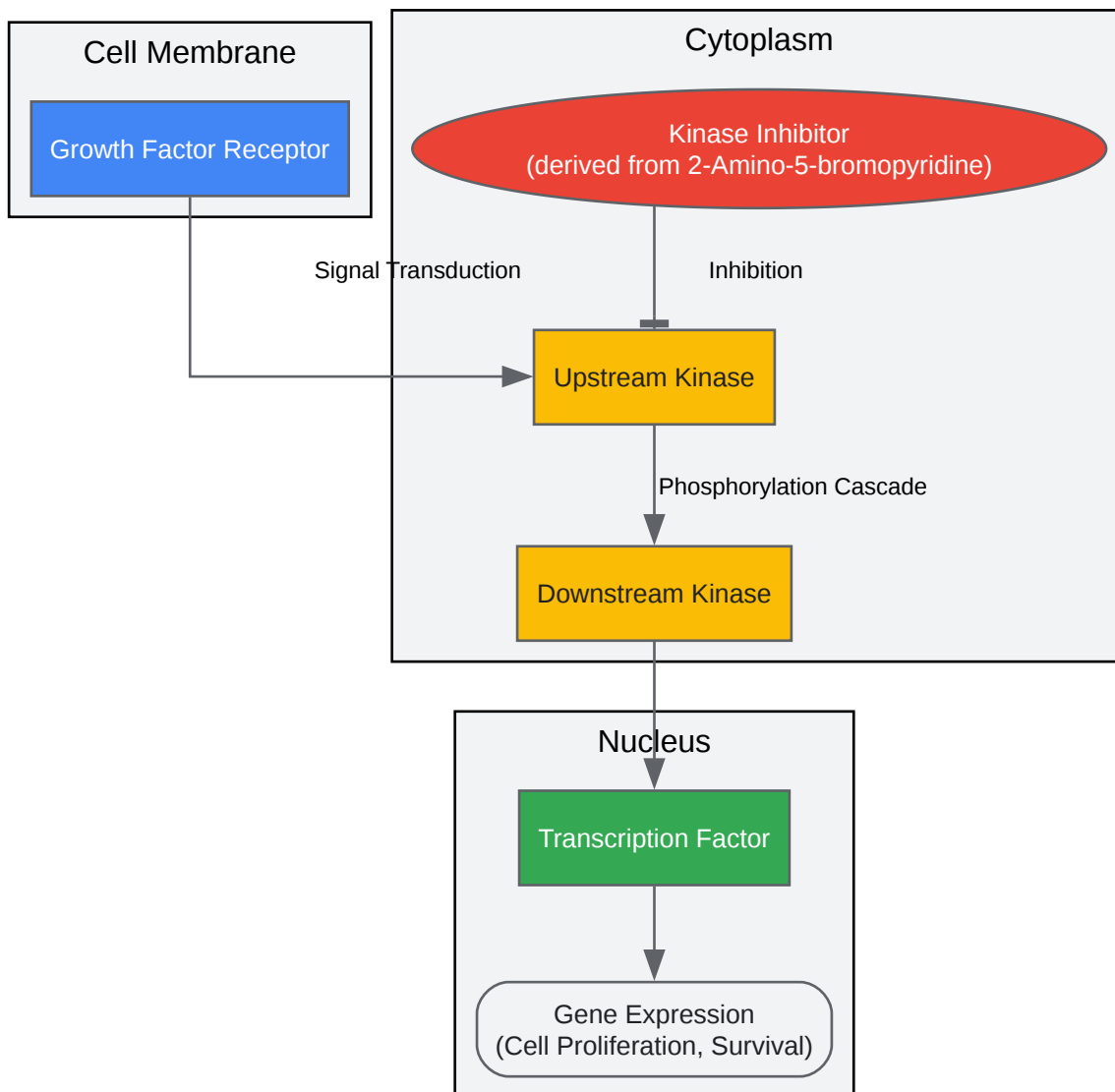
2-Amino-5-bromopyridine is a crucial intermediate in the synthesis of a variety of biologically active molecules. Its utility in medicinal chemistry stems from the ability to functionalize both the amino group and the bromine atom, allowing for the construction of diverse molecular scaffolds.[2] It is particularly valuable in the synthesis of azaarenes and other polycyclic compounds, which are prevalent in many drug candidates.[8]

While **2-Amino-5-bromopyridine** itself is not typically the final active pharmaceutical ingredient (API), it serves as a foundational component for molecules designed to interact with specific biological targets. For instance, derivatives of **2-Amino-5-bromopyridine** have been utilized in the synthesis of kinase inhibitors, which are a major class of anti-cancer drugs.

Representative Signaling Pathway: Kinase Inhibition

Many cancers are driven by the aberrant activity of protein kinases, which are key components of signaling pathways that regulate cell growth, proliferation, and survival. Small molecule inhibitors are designed to block the activity of these kinases, thereby halting the downstream signaling cascade that promotes cancer progression. The diagram below illustrates a simplified, representative signaling pathway that can be targeted by kinase inhibitors synthesized from precursors like **2-Amino-5-bromopyridine**.

Representative Kinase Inhibitor Signaling Pathway



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Caption: A generalized signaling pathway targeted by kinase inhibitors.

It is important to emphasize that **2-Amino-5-bromopyridine** is a precursor to the inhibitor molecule. Through multi-step synthesis, the pyridine core is elaborated with other chemical moieties to create a compound with high affinity and selectivity for the target kinase.

Conclusion

2-Amino-5-bromopyridine is a compound of significant interest to the pharmaceutical and chemical industries. Its well-defined melting point and versatile chemical reactivity make it an invaluable starting material for the synthesis of a wide array of complex organic molecules, including those with potential therapeutic applications in areas such as oncology and inflammatory diseases. The standardized protocols for its characterization and its strategic application in the synthesis of targeted therapies underscore its importance in modern drug discovery and development.

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